

A Comprehensive Technical Guide to the History and Discovery of Rochelle Salt

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Compound of Interest

Compound Name: Rochelle salt

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Abstract

Rochelle salt, chemically known as potassium sodium tartrate tetrahydrate ($\text{KNaC}_4\text{H}_4\text{O}_6 \cdot 4\text{H}_2\text{O}$), holds a significant place in the annals of materials science. Initially synthesized in the 17th century for medicinal purposes, its unique electrical properties, discovered over the subsequent centuries, paved the way for the development of modern piezoelectric and ferroelectric materials. This technical guide provides an in-depth exploration of the history, discovery, and key scientific milestones associated with **Rochelle salt**. It is intended for researchers, scientists, and professionals in drug development, offering a consolidated resource on its synthesis, fundamental properties, and the seminal experiments that unveiled its remarkable characteristics.

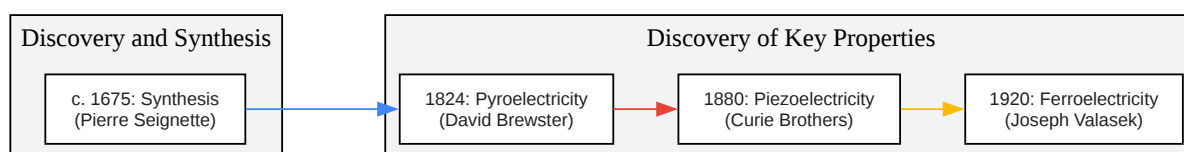
Introduction

First prepared around 1675 by apothecary Pierre Seignette in La Rochelle, France, **Rochelle salt** was initially used as a mild purgative.[1][2] For over two centuries, its primary application remained in the pharmaceutical field.[3] However, the 19th and early 20th centuries saw the discovery of its extraordinary physical properties, which would have a profound impact on science and technology. This guide details the timeline of these discoveries, the experimental methodologies employed, and the quantitative characterization of its properties.

Historical Timeline and Key Discoveries

The journey of **Rochelle salt** from a medicinal compound to a material of significant scientific interest is marked by several key discoveries:

- c. 1675: Synthesis by Pierre Seignette: Pierre Seignette, a French apothecary, first prepared the double salt of tartaric acid, which came to be known as **Rochelle salt** or Seignette's salt. [1][2]
- 1824: Discovery of Pyroelectricity by Sir David Brewster: The Scottish scientist Sir David Brewster was the first to observe that **Rochelle salt** crystals generate an electrical charge when heated, a phenomenon he termed pyroelectricity.[2]
- 1880: Discovery of Piezoelectricity by the Curie Brothers: Jacques and Pierre Curie conducted systematic experiments on various crystals and discovered that **Rochelle salt** exhibited a strong piezoelectric effect, generating an electric potential when subjected to mechanical stress.[4][5]
- 1920: Discovery of Ferroelectricity by Joseph Valasek: While investigating the piezoelectric properties of **Rochelle salt**, Joseph Valasek discovered its ferroelectric nature.[1][6] He observed that the material exhibited a spontaneous electric polarization that could be reversed by an external electric field, showing a characteristic hysteresis loop.[1][7]



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*Figure 1: Timeline of the key discoveries related to **Rochelle salt**.*

Physicochemical Properties of Rochelle Salt

Rochelle salt is a colorless, crystalline solid with the chemical formula $\text{KNaC}_4\text{H}_4\text{O}_6 \cdot 4\text{H}_2\text{O}$. [2] It crystallizes in the orthorhombic system at room temperature. [8]

Property	Value
Chemical Formula	$\text{KNaC}_4\text{H}_4\text{O}_6 \cdot 4\text{H}_2\text{O}$
Molar Mass	282.22 g/mol
Appearance	Colorless to white crystalline solid
Crystal System	Orthorhombic (paraelectric), Monoclinic (ferroelectric)
Melting Point	Decomposes at 55 °C
Solubility in Water	High
Ferroelectric Range	-18 °C to 24.9 °C

Experimental Protocols

Synthesis and Crystal Growth of Rochelle Salt

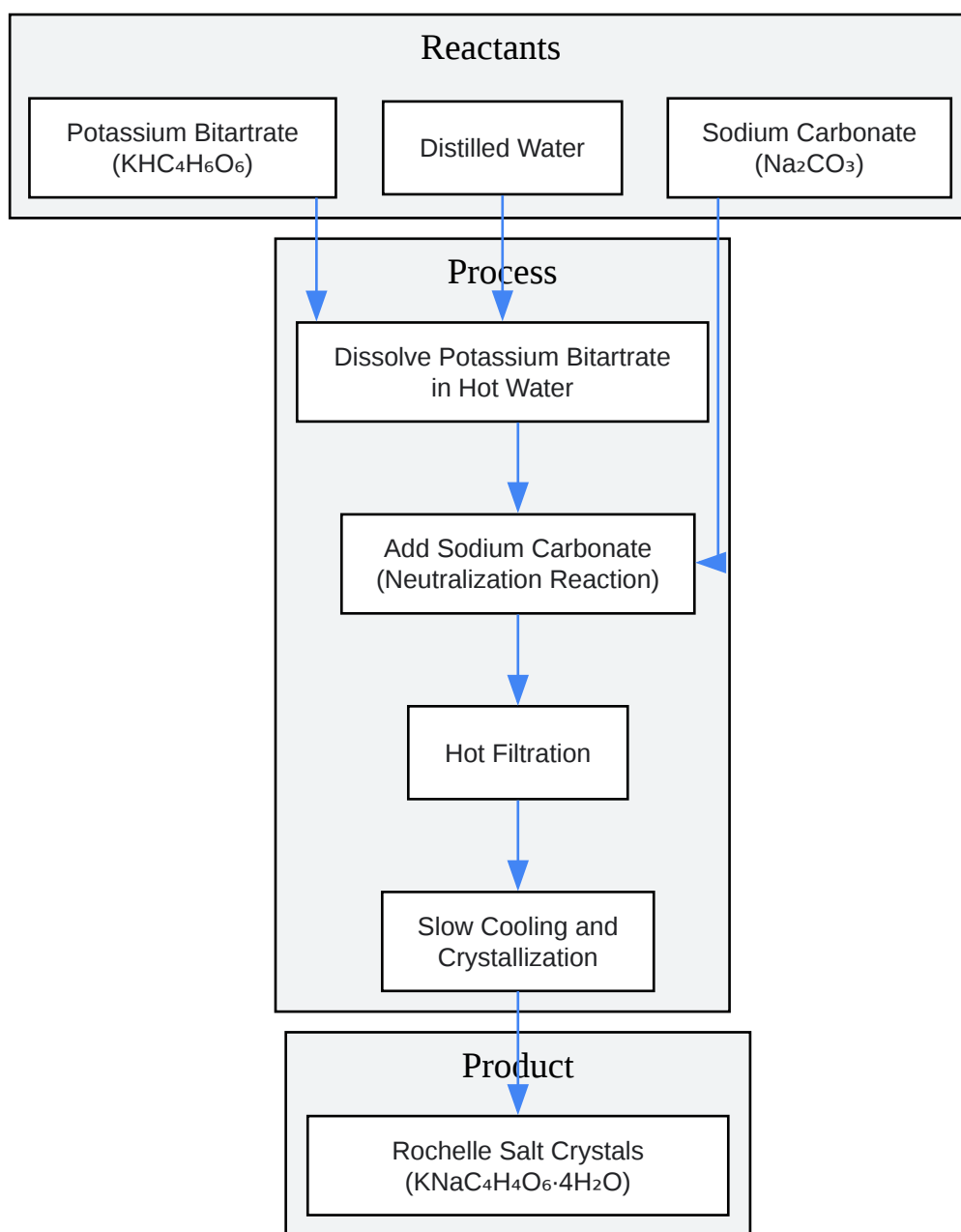
A common laboratory method for the synthesis of **Rochelle salt** involves the reaction of potassium bitartrate (cream of tartar) with sodium carbonate (washing soda) in an aqueous solution.

Materials:

- Potassium bitartrate ($\text{KHC}_4\text{H}_6\text{O}_6$)
- Sodium carbonate (Na_2CO_3)
- Distilled water
- Beakers
- Heating source (e.g., hot plate or alcohol lamp)
- Stirring rod
- Filter paper and funnel

Procedure:

- Prepare a saturated solution of potassium bitartrate in hot distilled water.[\[9\]](#)
- Slowly add sodium carbonate to the hot solution while stirring. Carbon dioxide gas will evolve, causing fizzing. Continue adding sodium carbonate until the fizzing ceases, indicating the neutralization of the tartaric acid.[\[10\]](#) The reaction is: $2\text{KHC}_4\text{H}_4\text{O}_6(\text{aq}) + \text{Na}_2\text{CO}_3(\text{aq}) \rightarrow 2\text{KNaC}_4\text{H}_4\text{O}_6(\text{aq}) + \text{H}_2\text{O}(\text{l}) + \text{CO}_2(\text{g})$.[\[9\]](#)
- Filter the hot solution to remove any unreacted solids or impurities.[\[11\]](#)
- Allow the filtrate to cool slowly to room temperature. **Rochelle salt** crystals will precipitate out of the solution.[\[12\]](#)
- For the growth of larger single crystals, a seed crystal can be suspended in a saturated solution of **Rochelle salt**, and the solvent is allowed to evaporate slowly over several days.[\[13\]](#)



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Figure 2: Workflow for the synthesis of **Rochelle salt**.

Measurement of the Piezoelectric Effect (Curie Brothers, 1880)

The Curie brothers utilized a quadrant electrometer, an instrument they had developed, to measure the small electrical charges produced by piezoelectric crystals.^[14]

Experimental Setup:

- **Rochelle Salt Crystal:** A carefully cut and prepared crystal of **Rochelle salt**.
- **Mechanical Press:** A device to apply a known compressive or tensile force to the crystal.
- **Quadrant Electrometer:** An instrument for measuring electric charge. It consists of a light needle suspended within four isolated metal quadrants. The deflection of the needle is proportional to the potential difference between the quadrants.
- **Connecting Wires and Electrodes:** To collect the charge from the crystal faces and transmit it to the electrometer.

Methodology:

- A known mechanical stress was applied to the **Rochelle salt** crystal using the press.
- The resulting electric charge generated on the crystal faces was collected by electrodes and fed to the quadrants of the electrometer.
- The deflection of the electrometer needle was measured, which gave a quantitative measure of the electric charge produced.
- The Curies systematically varied the applied force and the orientation of the crystal to characterize the piezoelectric effect. They discovered that **Rochelle salt** exhibited a significantly stronger piezoelectric effect than quartz.^[4]

Discovery of Ferroelectricity (Joseph Valasek, 1920)

Valasek's experiments involved measuring the electric polarization of **Rochelle salt** as a function of an applied electric field.^{[1][6]}

Experimental Setup:

- **Rochelle Salt Capacitor:** A thin plate of **Rochelle salt** with conductive foil electrodes applied to its opposite faces.
- **Variable Voltage Source:** To apply a controlled electric field across the crystal.

- Ballistic Galvanometer or Electrometer: To measure the charge, and thus the polarization, of the crystal.
- Circuitry: To apply the voltage and measure the resulting charge.

Methodology:

- A varying electric field was applied to the **Rochelle salt** capacitor.
- The charge on the capacitor plates was measured at different applied field strengths.
- Valasek observed that the relationship between the applied electric field and the resulting polarization was not linear.[\[1\]](#)
- Crucially, he found that the polarization of the crystal lagged behind the applied electric field, tracing out a hysteresis loop. This was analogous to the behavior of ferromagnetic materials in a magnetic field, leading to the term "ferroelectricity".[\[1\]](#)[\[15\]](#)

Quantitative Data

Piezoelectric Properties

Rochelle salt exhibits strong piezoelectricity, particularly along its a-axis. The piezoelectric coefficients relate the mechanical stress applied to the crystal to the resulting electrical polarization.

Piezoelectric Coefficient	Value ($\times 10^{-12}$ C/N or pm/V)
d_{14}	~100 - 350
d_{25}	~ -50
d_{36}	~ 20

Note: The piezoelectric coefficients of **Rochelle salt** are highly dependent on temperature and the applied electric field.

Dielectric Properties

The dielectric constant of **Rochelle salt** is unusually high and shows a strong dependence on temperature, with peaks at its two Curie points (-18 °C and 24.9 °C).[8]

Dielectric Constant	Approximate Value
ϵ_a (a-axis)	> 1000 (at Curie points)
ϵ_a (a-axis)	~ 200 (at 0 °C)
ϵ_a (a-axis)	~ 10 (at -50 °C)
ϵ_b, ϵ_c (b, c-axes)	~ 10-12

Elastic Properties

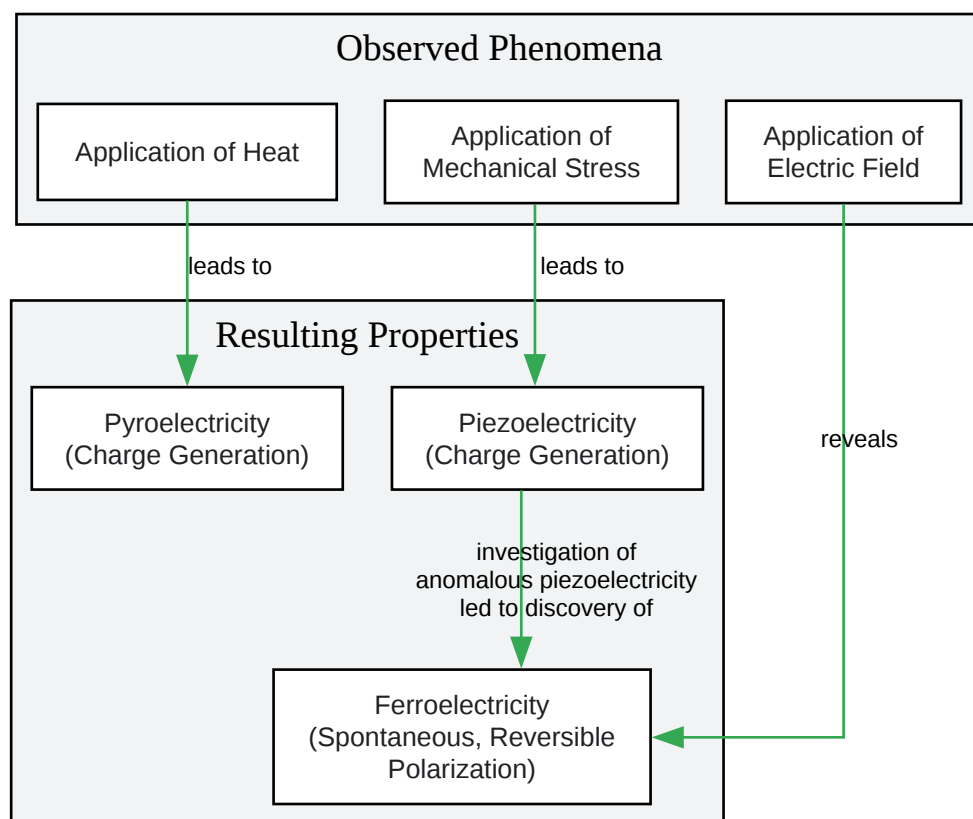
The elastic constants of **Rochelle salt** have been determined by various methods, including static and dynamic techniques.

Elastic Constant	Value ($\times 10^{10}$ N/m ²)
C ₁₁	~ 2.9
C ₂₂	~ 4.2
C ₃₃	~ 4.2
C ₄₄	~ 1.2
C ₅₅	~ 0.3
C ₆₆	~ 0.8
C ₁₂	~ 2.5
C ₁₃	~ 2.2
C ₂₃	~ 3.0

Signaling Pathways and Logical Relationships

The discovery of the unique properties of **Rochelle salt** followed a logical progression, with each finding building upon the last and revealing a deeper understanding of the material's

behavior.



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Figure 3: Logical relationship between the phenomena and the discovered properties of **Rochelle salt**.

Conclusion

The history of **Rochelle salt** is a compelling narrative of scientific discovery, spanning centuries and disciplines. From its humble origins as a pharmaceutical laxative, it emerged as a cornerstone material in the study of piezoelectricity and ferroelectricity. The pioneering work of Seignette, Brewster, the Curie brothers, and Valasek not only unveiled the remarkable properties of this specific material but also laid the fundamental groundwork for the development of a vast array of modern functional materials that are integral to numerous technologies today. This guide has provided a comprehensive overview of this history, presenting key data and experimental methodologies to serve as a valuable resource for the scientific community.

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References

- 1. physicsworld.com [physicsworld.com]
- 2. Potassium sodium tartrate - Wikipedia [en.wikipedia.org]
- 3. Rochelle salt – a structural reinvestigation with improved tools. I. The high-temperature paraelectric phase at 308 K - PMC [pmc.ncbi.nlm.nih.gov]
- 4. fiveable.me [fiveable.me]
- 5. sharpgiving.com [sharpgiving.com]
- 6. researchgate.net [researchgate.net]
- 7. Joseph Valasek - Wikipedia [en.wikipedia.org]
- 8. Rochelle Salt-Based Ferroelectric and Piezoelectric Composite Produced with Simple Additive Manufacturing Techniques - PMC [pmc.ncbi.nlm.nih.gov]
- 9. rsc.org [rsc.org]
- 10. learning-center.homesciencetools.com [learning-center.homesciencetools.com]
- 11. prezio.com [prezio.com]
- 12. sciencenotes.org [sciencenotes.org]
- 13. isis.stfc.ac.uk [isis.stfc.ac.uk]
- 14. scienceandsociety.co.uk [scienceandsociety.co.uk]
- 15. groups.ist.utl.pt [groups.ist.utl.pt]
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